

Technical Guide: Physicochemical Properties of N-(2-Bromo-4-methylphenyl)acetamide

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Compound of Interest

Compound Name:	<i>N-(2-Bromo-4-methylphenyl)acetamide</i>
Cat. No.:	B181042

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-(2-Bromo-4-methylphenyl)acetamide, with a CAS Number of 614-83-5, is a chemical intermediate.[1][2][3] This technical guide provides a detailed overview of its physical appearance and melting point, outlines the standard experimental protocols for their determination, and presents this information in a structured format for scientific and research applications.

Physicochemical Data

The key physical properties of **N-(2-Bromo-4-methylphenyl)acetamide** are summarized in the table below. This data is essential for its handling, storage, and use in further synthetic applications.

Property	Value	Source
Chemical Name	N-(2-bromo-4-methylphenyl)acetamide	[1] [3]
Synonyms	2'-Bromo-4'-methylacetanilide	[2] [3]
CAS Number	614-83-5	[1] [2] [3]
Molecular Formula	C9H10BrNO	[1] [2]
Molecular Weight	228.09 g/mol	[2] [3]
Physical Appearance	White to light yellow to light red powder or crystals	[2]
Melting Point	118-121 °C	[2]

Experimental Protocols

The following sections detail the standard methodologies for determining the physical appearance and melting point of a solid organic compound like **N-(2-Bromo-4-methylphenyl)acetamide**.

Determination of Physical Appearance

The physical appearance is determined through qualitative visual inspection under controlled laboratory conditions.

Objective: To qualitatively describe the physical state (e.g., powder, crystals) and color of the substance at ambient temperature.

Apparatus:

- Spatula
- White, non-reflective watch glass or weighing paper
- Proper laboratory lighting (full-spectrum light source)

Procedure:

- Place a small, representative sample (approximately 10-20 mg) of the substance onto a clean, dry watch glass or a piece of white weighing paper.
- Spread the sample thinly with a clean spatula to observe the individual particles.
- Observe the sample against the white background under bright, neutral laboratory lighting.
- Record the physical form of the sample, noting whether it is crystalline, amorphous, or a powder. If crystalline, the general shape of the crystals can be noted.
- Record the color of the sample. For non-uniform samples, note the range of colors present.

Determination of Melting Point

The melting point is determined using a capillary melting point apparatus. This method identifies the temperature range over which the solid-to-liquid phase transition occurs.

Objective: To determine the temperature range from the initial appearance of liquid (onset of melting) to the complete liquefaction of the sample.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample consists of large crystals)

Procedure:

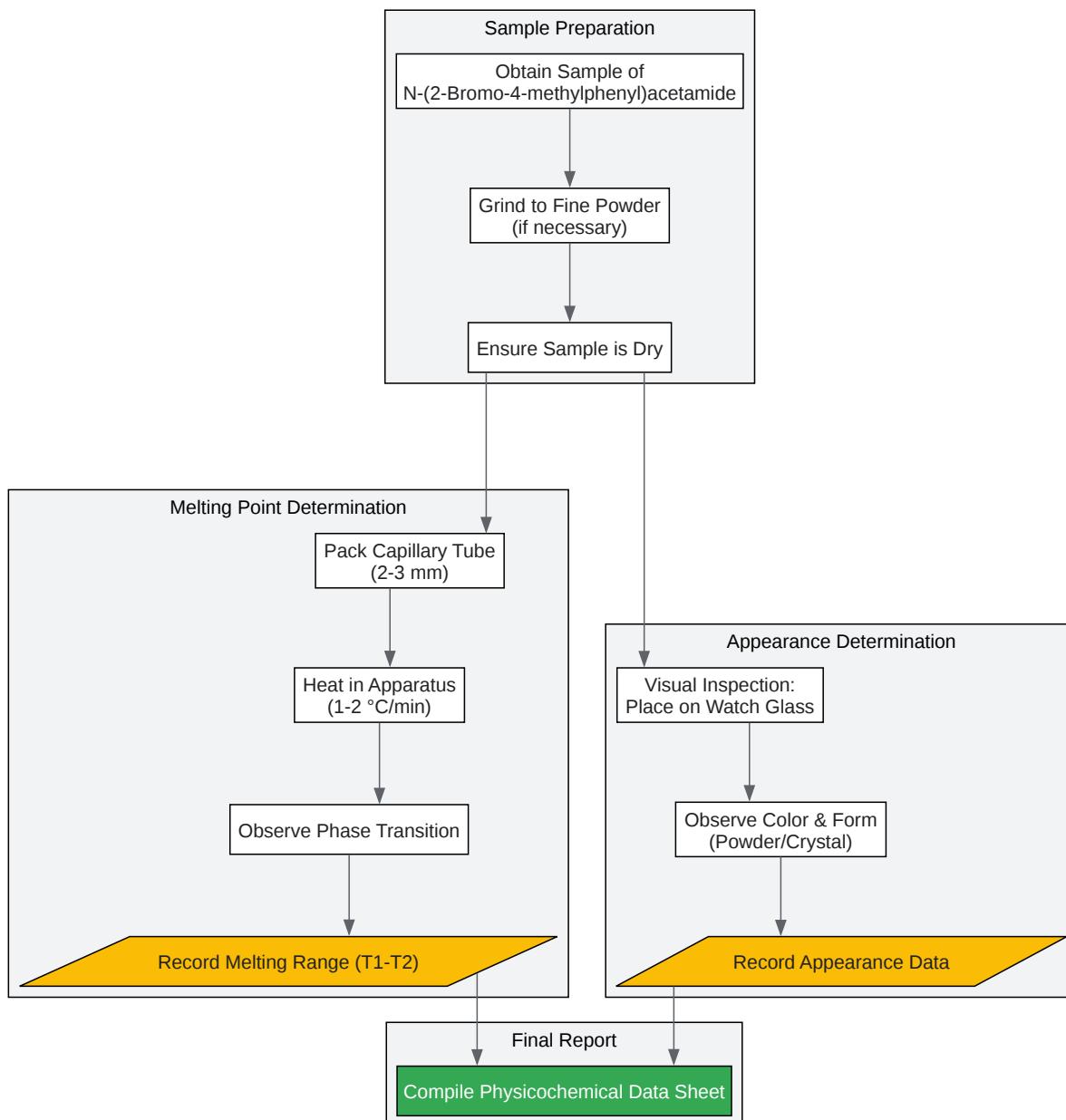
- **Sample Preparation:** Ensure the sample is completely dry and finely powdered. If necessary, gently grind any large crystals using a mortar and pestle.
- **Capillary Loading:** Pack the dry powder into the open end of a capillary tube to a depth of 2-3 mm. This is achieved by tapping the sealed end of the tube on a hard surface to compact the

sample.

- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - If the approximate melting point is known, rapidly heat the block to about 15-20 °C below the expected melting point.
 - Decrease the heating rate to a slow and steady 1-2 °C per minute. A slow heating rate is critical for an accurate reading.
- Observation:
 - Observe the sample through the magnifying lens.
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Continue heating and observing. Record the temperature (T2) at which the last solid particle melts and the entire sample becomes a clear liquid.
- Reporting: The melting point is reported as the range from T1 to T2 (e.g., 118-121 °C).

Visualized Experimental Workflow

The logical flow for the characterization of the physical properties of **N-(2-Bromo-4-methylphenyl)acetamide** is depicted in the following diagram.

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